

4-(Aminomethyl)-3-methylbenzonitrile molecular weight and formula

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Compound of Interest	
Compound Name:	4-(Aminomethyl)-3-methylbenzonitrile
Cat. No.:	B1288000
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Technical Data for 4-(Aminomethyl)-3-methylbenzonitrile

This technical guide provides the molecular formula and molecular weight for **4-(Aminomethyl)-3-methylbenzonitrile**. The information presented is based on the chemical structure derived from its IUPAC name, as this compound is not widely available in commercial chemical databases.

Chemical Properties

The fundamental molecular properties of **4-(Aminomethyl)-3-methylbenzonitrile** have been calculated and are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₀ N ₂
Molecular Weight	146.19 g/mol

Methodology

Structure Determination and Formula Calculation

The chemical structure of **4-(Aminomethyl)-3-methylbenzonitrile** was deduced from its name:

- Benzonitrile: A benzene ring attached to a cyano (-C≡N) group.
- 3-methyl: A methyl (-CH₃) group at the 3rd position of the benzene ring relative to the cyano group.
- 4-(Aminomethyl): An aminomethyl (-CH₂NH₂) group at the 4th position of the benzene ring.

Based on this structure, an atom count was performed to determine the molecular formula:

- Carbon (C): 6 in the benzene ring, 1 in the cyano group, 1 in the methyl group, and 1 in the aminomethyl group, for a total of 9.
- Hydrogen (H): 3 on the benzene ring, 3 on the methyl group, and 4 on the aminomethyl group (-CH₂NH₂), for a total of 10.
- Nitrogen (N): 1 in the cyano group and 1 in the amino group, for a total of 2.

This results in the molecular formula C₉H₁₀N₂.

Molecular Weight Calculation

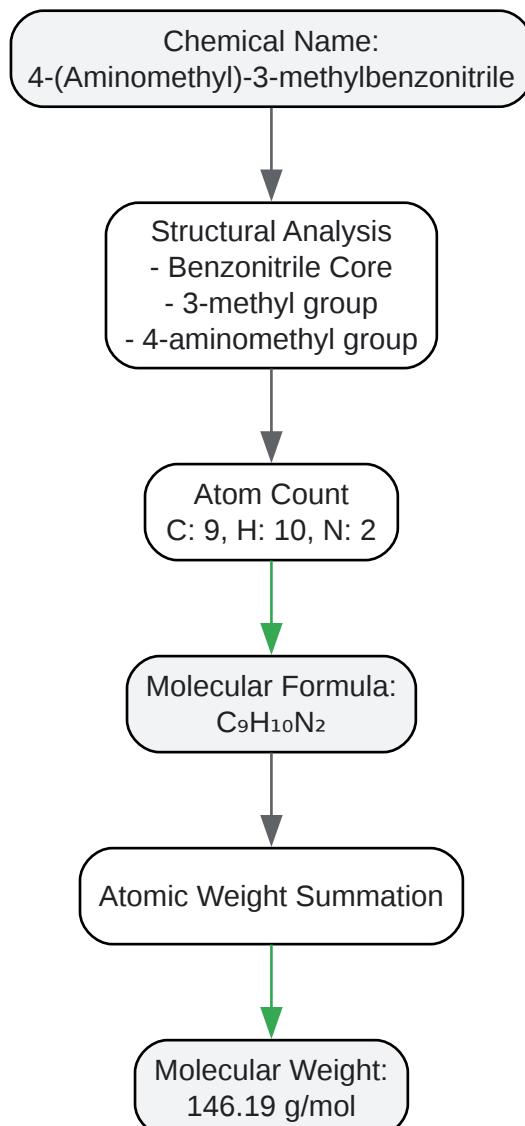
The molecular weight was calculated using the atomic weights of the constituent elements:

- Carbon: 12.011 u
- Hydrogen: 1.008 u
- Nitrogen: 14.007 u

The calculation is as follows: $(9 \times 12.011) + (10 \times 1.008) + (2 \times 14.007) = 146.193$ g/mol .

Logical Relationship Diagram

The following diagram illustrates the logical workflow from the chemical name to its molecular properties.



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Caption: Derivation of molecular formula and weight.

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